

# Application Notes and Protocols for Evaluating (-)-Sesamin Bioactivity in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to evaluating the multifaceted bioactivity of **(-)-Sesamin** in various cell culture models. Detailed protocols for key assays are provided to ensure reproducibility and accuracy in assessing its anti-cancer, neuroprotective, anti-inflammatory, and antioxidant properties.

## I. Anti-Cancer Bioactivity

**(-)-Sesamin** has demonstrated significant anti-proliferative and pro-apoptotic effects across a range of cancer cell lines. The following assays are fundamental for quantifying these effects.

Data Presentation: Anti-Cancer Effects of (-)-Sesamin



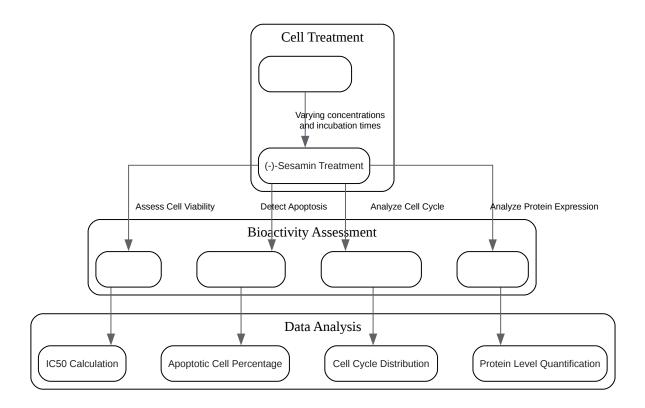
Cell Line	Cancer Type	Assay	Endpoint	IC50 / Effective Concentrati on	Citation
KBM-5	Chronic Myeloid Leukemia	MTT	Cell Proliferation	42.7 μM	[1]
K562	Chronic Myeloid Leukemia	MTT	Cell Proliferation	48.3 μΜ	[1]
U266	Multiple Myeloma	MTT	Cell Proliferation	51.7 μΜ	[1]
DU145	Prostate Cancer	MTT	Cell Proliferation	60.2 μΜ	[1]
HCT-116	Colon Cancer	MTT	Cell Proliferation	57.2 μΜ	[1]
MiaPaCa-2	Pancreatic Cancer	MTT	Cell Proliferation	58.3 μΜ	[1]
H1299	Lung Adenocarcino ma	MTT	Cell Proliferation	40.1 μmol/L	[2]
MDA-MB-231	Breast Cancer	MTT	Cell Proliferation	51.1 μΜ	[1]
MOLT-4	Acute Lymphoblasti c Leukemia	MTT	Cell Inhibition	104.84 μg/ml (at 48h)	[3]
NB4	Acute Promyelocyti c Leukemia	MTT	Cell Inhibition	121.00 μg/ml (at 48h)	[3]
HepG2	Liver Cancer	MTT	Cell Viability	98 μM (at 48h)	[4]



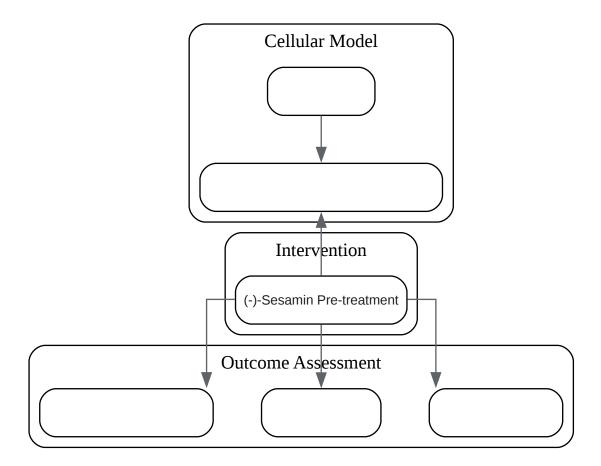
MCF-7	Breast Cancer	MTT	Cell Viability	1, 10, 50 μM showed dose- dependent reduction
FaDu, HSC-	Head and Neck Squamous Cell Carcinoma	Transwell	Migration &	Inhibition at
3, Ca9-22		Assay	Invasion	20 and 40 μM

## **Experimental Workflow: Evaluating Anti-Cancer Activity**

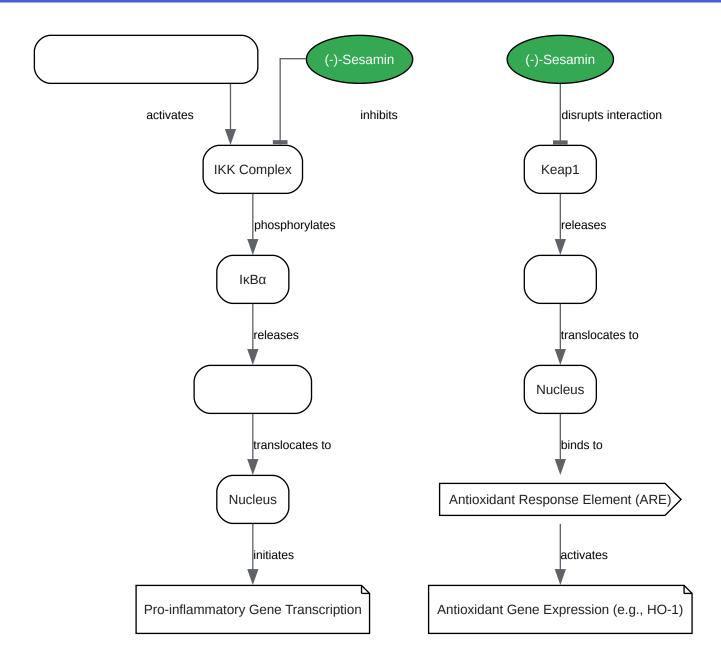












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